

An In-depth Technical Guide to Casein Protein Structure and Amino Acid Composition

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Compound Name: *Cassin*

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Introduction

Casein is the predominant phosphoprotein found in mammalian milk, constituting approximately 80% of the total protein in bovine milk. It exists in complex colloidal aggregates known as casein micelles. This guide provides a detailed examination of the structural hierarchy and amino acid composition of the four primary casein proteins: α S1-casein, α S2-casein, β -casein, and κ -casein. Understanding these fundamental properties is crucial for applications in food science, nutrition, and drug delivery systems.

Hierarchical Structure of Casein Protein

The structure of casein proteins can be described at four distinct levels: primary, secondary, tertiary, and quaternary.

1.1. Primary Structure

The primary structure refers to the linear sequence of amino acids. The four main types of casein proteins have distinct primary structures with little homology. A notable feature is the high content of proline residues, which disrupts the formation of common secondary structures.

- α S1-Casein: In bovine milk, this is the most abundant casein fraction, consisting of 199 amino acid residues with a molecular weight of about 23.6 kDa. It contains several

phosphoserine residues, typically 8, clustered in an acidic region, which is crucial for binding calcium.[1]

- α S2-Casein: This is the most hydrophilic casein and contains 207 amino acid residues with a molecular weight of approximately 25.2-25.4 kDa. It is also highly phosphorylated, with 10-13 phosphoserine residues.[1]
- β -Casein: Comprising 209 amino acid residues, β -casein has a molecular weight of around 24 kDa. It is the most hydrophobic of the caseins and has a high proline content (about 16.7%), which is evenly distributed along its polypeptide chain.[1][2]
- κ -Casein: This casein is composed of 169 amino acid residues. It plays a critical role in stabilizing the casein micelle.

1.2. Secondary Structure

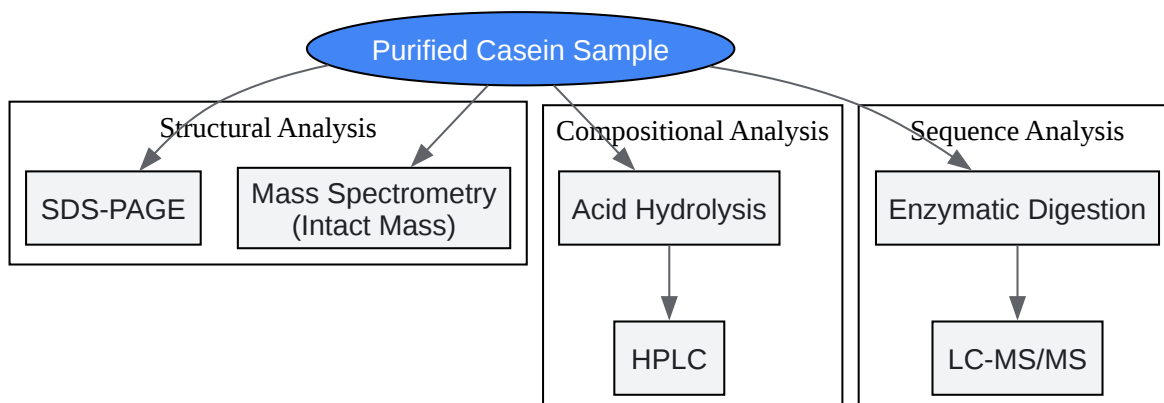
Due to the high proline content, caseins have a limited amount of ordered secondary structure, such as α -helices and β -sheets. They are considered to be flexible, "random coil" proteins. This lack of a rigid, folded structure exposes the peptide bonds to enzymatic action.

1.3. Tertiary Structure

The tertiary structure of individual casein molecules is not well-defined and is often described as a loose, open conformation. This lack of a compact globular structure contributes to their heat stability.

1.4. Quaternary Structure: The Casein Micelle

The most complex level of casein structure is the quaternary arrangement known as the casein micelle. These are large, spherical, colloidal particles with a diameter ranging from 50 to 500 nanometers. The micelles are composed of sub-micelles containing α S1-, α S2-, and β -caseins, which are held together by calcium phosphate nanoclusters. The hydrophilic C-terminal portion of κ -casein is located on the surface of the micelle, forming a "hairy layer" that provides steric stabilization and prevents aggregation.



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